

how to prevent polyacrylamide gel cracking during polymerization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylenebisacrylamide

Cat. No.: B058190

[Get Quote](#)

Technical Support Center: Polyacrylamide Gel Electrophoresis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent polyacrylamide gel cracking during polymerization.

Troubleshooting Guide: Preventing Gel Cracking

Issue: My polyacrylamide gel cracked during or after polymerization.

This guide provides a systematic approach to identifying and resolving the common causes of polyacrylamide gel cracking.

Visual Troubleshooting Flowchart



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for polyacrylamide gel cracking.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of polyacrylamide gel cracking?

A1: Polyacrylamide gels can crack for several reasons, primarily related to stress on the gel matrix. The most common causes include:

- Excessive heat generation during polymerization: A reaction that proceeds too quickly generates excess heat, leading to thermal stress and subsequent cracking as the gel cools and contracts.[\[1\]](#)[\[2\]](#)
- Rapid or uneven dehydration: During the drying process, if the gel dries too quickly or unevenly, significant internal tension can build up, causing it to fracture.[\[1\]](#)[\[3\]](#)
- High percentage gels: Gels with a higher concentration of acrylamide are more brittle and, therefore, more susceptible to cracking from physical stress or heat.[\[1\]](#)
- Physical stress: Mishandling of the fragile gel, especially during transfer or setting up for drying, can easily lead to cracks.[\[1\]](#)
- Trapped air: Air bubbles trapped between the gel and the supporting medium (like cellophane) during the drying setup can create points of stress and initiate cracking.[\[3\]](#)

Q2: How does temperature affect gel polymerization and cracking?

A2: Temperature is a critical factor in the polymerization process. Polymerization at low temperatures (e.g., 0-4°C) can result in turbid, porous, and inelastic gels. Conversely, if the polymerization temperature is too high, it can lead to the formation of short polymer chains, also resulting in an inelastic gel. The optimal temperature for polymerization is generally considered to be between 23-25°C.[\[4\]](#) Excessive heat generated from a rapid exothermic reaction is a primary cause of cracking during the polymerization step.[\[2\]](#)

Q3: Can the concentration of APS and TEMED contribute to gel cracking?

A3: Absolutely. Ammonium persulfate (APS) and tetramethylethylenediamine (TEMED) are the catalysts for polymerization. Their concentrations directly influence the rate of this reaction. If the concentrations are too high, polymerization will occur too rapidly, generating significant heat and increasing the likelihood of cracking.[\[1\]](#) It is also crucial to use a fresh solution of APS, as it degrades over time, leading to inconsistent and slow polymerization.[\[5\]](#)

Q4: My gel cracked while it was drying. How can I prevent this?

A4: Cracking during the drying phase is typically due to rapid and uneven water removal. To prevent this, you can soak the gel in a drying solution containing glycerol and ethanol before starting the drying process. Glycerol helps to keep the gel hydrated and flexible, preventing it from becoming too brittle.[3][6] A simple solution containing 40% ethanol has also been shown to reliably prevent cracking in high-percentage gels.[3] Additionally, ensure that no air bubbles are trapped when placing the gel between cellophane sheets for air-drying.[3]

Q5: Are higher percentage polyacrylamide gels more prone to cracking?

A5: Yes, higher percentage gels are more rigid and brittle, making them more susceptible to cracking from physical or thermal stress.[1] When working with high-percentage gels, it is especially important to control the polymerization rate and handle the gel with extra care.

Data Presentation

Table 1: Recommended Reagent Volumes for Different Resolving Gel Percentages to Minimize Cracking

This table provides recommended volumes of key reagents for casting polyacrylamide gels of various concentrations. These formulations are designed to control the polymerization rate and reduce the risk of cracking.

Gel Percentage (%)	Water (mL)	30% Acrylamide/Bis-acrylamide Mix (mL)	1.5 M Tris (pH 8.8) (mL)	10% SDS (mL)	10% APS (mL)*	TEMED (mL)**
6	5.3	2.0	2.5	0.1	0.1	0.008
8	4.6	2.7	2.5	0.1	0.1	0.006
10	4.0	3.3	2.5	0.1	0.1	0.004
12	3.3	4.0	2.5	0.1	0.1	0.004
15	2.3	5.0	2.5	0.1	0.1	0.004

*Ammonium persulfate (APS) solution should always be prepared fresh daily.^[5] **Add TEMED as the final step before pouring the gel, as it initiates polymerization.

Experimental Protocols

Detailed Methodology for Casting a Crack-Resistant Polyacrylamide Gel

This protocol provides a step-by-step guide for casting a standard SDS-PAGE gel with an emphasis on techniques to prevent cracking.

1. Preparation of Glass Plates and Casting Stand:

- Thoroughly clean the glass plates and spacers with detergent, followed by rinses with deionized water and finally with ethanol to ensure they are free of any contaminants.^[7]
- Assemble the glass plates and spacers in the casting stand, ensuring a leak-proof seal at the bottom.

2. Preparation of the Resolving Gel Solution:

- In a small beaker or conical tube, combine the appropriate volumes of deionized water, 1.5 M Tris-HCl (pH 8.8), 30% acrylamide/bis-acrylamide solution, and 10% SDS as indicated in Table 1 for your desired gel percentage.
- Gently swirl the mixture to ensure it is homogenous.
- Crucially, just before you are ready to pour the gel, add the 10% APS solution, swirl to mix, and then add the TEMED. Mix gently but quickly by inverting the tube a few times. Do not vortex, as this can introduce oxygen which inhibits polymerization.

3. Pouring the Resolving Gel:

- Immediately after adding TEMED, use a pipette to carefully pour the resolving gel solution between the glass plates. Leave sufficient space at the top for the stacking gel (approximately 2 cm).

- To ensure a flat and even surface, overlay the resolving gel with a thin layer of water-saturated isopropanol or butanol.[7]
- Allow the gel to polymerize at room temperature (23-25°C) for 30-60 minutes. You can monitor the polymerization by observing a small amount of leftover solution in your tube.

4. Preparation and Pouring of the Stacking Gel:

- Once the resolving gel has polymerized, pour off the isopropanol and rinse the top of the gel with deionized water. Dry the area carefully with the edge of a piece of filter paper.
- Prepare the stacking gel solution (typically 4-5% acrylamide).
- Add APS and TEMED to the stacking gel solution and immediately pour it on top of the polymerized resolving gel.
- Insert the comb, being careful not to trap any air bubbles beneath the teeth.
- Allow the stacking gel to polymerize for 20-30 minutes.

5. Post-Polymerization Handling:

- Once polymerization is complete, carefully remove the comb. The gel is now ready for sample loading and electrophoresis.
- If the gel is not to be used immediately, it can be stored wrapped in plastic wrap with a small amount of buffer at 4°C. However, for best results, it is recommended to use freshly cast gels.

By following these guidelines and protocols, you can significantly reduce the incidence of polyacrylamide gel cracking in your experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. hycultbiotech.com [hycultbiotech.com]
- 3. tandfonline.com [tandfonline.com]
- 4. bio-rad.com [bio-rad.com]
- 5. 3.15. Handcasting Polyacrylamide Gels | Markelz Research Group [markelz.physics.buffalo.edu]
- 6. Drying polyacrylamide without cracking - Molecular Biology [protocol-online.org]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [how to prevent polyacrylamide gel cracking during polymerization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058190#how-to-prevent-polyacrylamide-gel-cracking-during-polymerization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com